

# An In-depth Technical Guide to the Thermodynamic Stability of 4-Hydroxybenzenesulfonic Acid

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## Compound of Interest

Compound Name: **4-Hydroxybenzenesulfonic acid**

Cat. No.: **B156009**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic stability of **4-Hydroxybenzenesulfonic acid** (also known as p-phenolsulfonic acid). The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of the compound's stability profile for applications in synthesis, formulation, and material science.

## Introduction

**4-Hydroxybenzenesulfonic acid** is an aromatic sulfonic acid that plays a significant role as a versatile intermediate in the synthesis of dyes, pharmaceuticals, and polymers. Its thermodynamic stability is a critical parameter influencing its synthesis, storage, and application. This guide summarizes key thermodynamic data, outlines experimental protocols for its determination, and visualizes important concepts related to its stability.

Of the three isomers of hydroxybenzenesulfonic acid, the para-isomer (**4-hydroxybenzenesulfonic acid**) is generally the most thermodynamically stable. The ortho-isomer, which is kinetically favored at lower temperatures during the sulfonation of phenol, can be thermally rearranged to the more stable para-isomer upon heating.

## Thermodynamic Data

The following tables summarize the key thermodynamic properties of 4-

**Hydroxybenzenesulfonic acid.** It is important to note that the quantitative data presented are primarily based on computational models (Joback and Crippen methods) and should be considered as estimated values.

**Table 1: Calculated Thermodynamic Properties**

Property	Value	Unit	Method
Standard Gibbs Free Energy of Formation (g_f)	-647.93	kJ/mol	Joback Method
Standard Enthalpy of Formation (h_f)	-713.53	kJ/mol	Joback Method
Enthalpy of Fusion (h_fus)	26.59	kJ/mol	Joback Method
Enthalpy of Vaporization (h_vap)	79.55	kJ/mol	Joback Method
Melting Point (T_fus)	394.90	K (121.75 °C)	Joback Method
Boiling Point (T_boil)	583.94	K (310.79 °C)	Joback Method
Critical Temperature (T_c)	792.32	K	Joback Method
Critical Pressure (P_c)	8783.57	kPa	Joback Method
Critical Volume (V_c)	0.374	m <sup>3</sup> /kmol	Joback Method
McGowan's Characteristic Volume (McVol)	111.470	ml/mol	McGowan Method
Octanol/Water Partition Coefficient (logP)	0.639	-	Crippen Method
Water Solubility (log10ws)	-0.61	-	Crippen Method

## Table 2: Physical and Stability Properties from Experimental Observations

Property	Value	Source
Appearance	White to light yellow crystalline solid	[1]
Melting Point	52 °C (often cited for a hydrated form)	
Stability	Stable under normal conditions.[2] Combustible.	[2]
Incompatibilities	Strong bases, Oxidizing agent. [2]	[2]
Thermal Decomposition	Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and sulfur oxides.[3]  Aromatic sulfonic acids generally decompose in the range of 200-300 °C.	[3]
Decomposition Temperature	The decomposition temperature for ionic liquids based on the closely related p-toluenesulfonic acid has been observed to be in the range of 213 °C to 286 °C.[4]	[4]

## Experimental Protocols for Thermal Analysis

While specific experimental data for the thermal analysis of pure **4-Hydroxybenzenesulfonic acid** is not readily available in the reviewed literature, this section provides detailed, generalized methodologies for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) that are applicable to aromatic sulfonic acids.

## Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **4-Hydroxybenzenesulfonic acid** by measuring its mass change as a function of temperature.

Apparatus: A thermogravimetric analyzer (e.g., TA Instruments Q500, Mettler Toledo TGA/DSC 1).

Experimental Procedure:

- Sample Preparation: A sample of 5-10 mg of **4-Hydroxybenzenesulfonic acid** is accurately weighed into a ceramic or platinum TGA pan.
- Instrument Setup:
  - The furnace is purged with a high-purity inert gas (e.g., nitrogen or argon) at a constant flow rate (e.g., 50-100 mL/min) to prevent oxidative degradation.
  - The initial temperature is set to ambient (e.g., 25 °C).
- Thermal Program:
  - The sample is heated from the initial temperature to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Acquisition: The mass of the sample is continuously monitored and recorded as a function of temperature.
- Data Analysis: The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset temperature of decomposition, the temperature of maximum decomposition rate (from the derivative of the TGA curve, DTG), and the mass of any residual material.

## Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point, enthalpy of fusion, and to assess the purity of **4-Hydroxybenzenesulfonic acid** by measuring the heat flow into or out of a sample as a function of temperature.

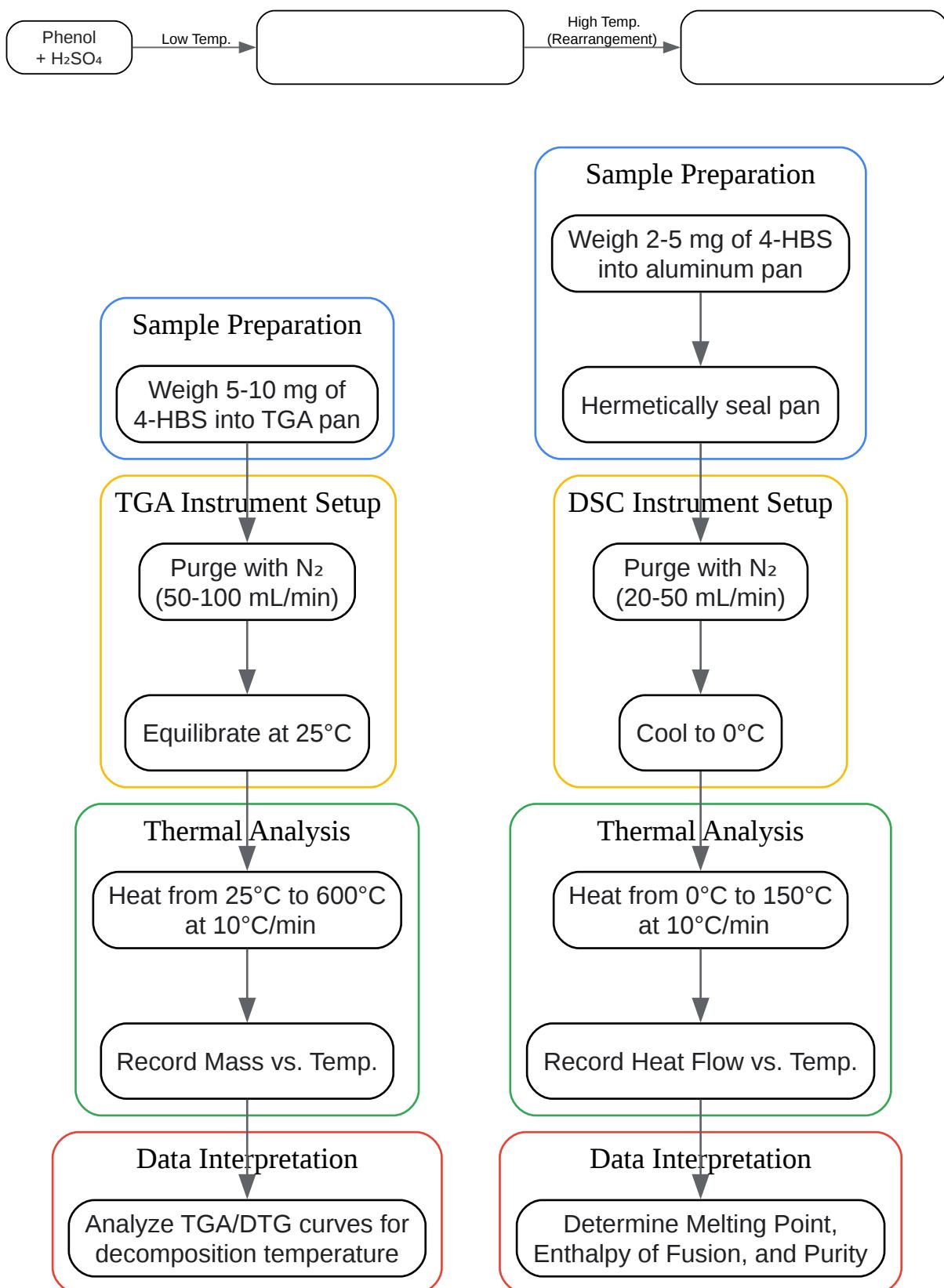
Apparatus: A differential scanning calorimeter (e.g., TA Instruments Q2000, Mettler Toledo DSC 3).

Experimental Procedure:

- Sample Preparation: A small sample (2-5 mg) of **4-Hydroxybenzenesulfonic acid** is accurately weighed into an aluminum DSC pan. The pan is hermetically sealed to prevent any loss of volatile components.
- Reference: An empty, hermetically sealed aluminum pan is used as a reference.
- Instrument Setup:
  - The DSC cell is purged with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min).
- Thermal Program:
  - The sample is first cooled to a low temperature (e.g., 0 °C) to ensure a stable baseline.
  - The sample is then heated at a constant rate (e.g., 5-10 °C/min) to a temperature well above its melting point (e.g., 150 °C).
- Data Acquisition: The differential heat flow between the sample and the reference is recorded as a function of temperature.
- Data Analysis: The resulting DSC thermogram is analyzed to determine:
  - Melting Point ( $T_m$ ): The onset temperature of the endothermic melting peak.
  - Enthalpy of Fusion ( $\Delta H_{fus}$ ): The area under the melting peak.
  - Purity: The purity of the sample can be estimated based on the shape of the melting peak using the van't Hoff equation.[\[5\]](#)

## Visualizations

The following diagrams illustrate key concepts related to the stability and analysis of **4-Hydroxybenzenesulfonic acid**.



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